

Proper Disposal and Safe Handling of Bis(triethoxysilyl)methane

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Compound of Interest

Compound Name: Bis(triethoxysilyl)methane

Cat. No.: B091341

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This guide provides essential safety and logistical information for the proper disposal and handling of **Bis(triethoxysilyl)methane** (CAS No: 18418-72-9), geared towards laboratory and drug development professionals. Following these procedures is critical to ensure personnel safety and environmental compliance.

Hazard Identification and Safety Precautions

Bis(triethoxysilyl)methane is a chemical that poses several health risks. It is classified as toxic if swallowed, harmful in contact with skin, and causes serious eye irritation.^{[1][2]} Upon contact with moisture or water, it can decompose, liberating ethanol.^[1] The US OSHA PEL (TWA) for ethanol is 1000 ppm.^{[1][3]}

Emergency Procedures: In the event of a spill, evacuate unnecessary personnel and ensure the cleanup crew is equipped with proper protection.^{[1][2][3]} Prevent the chemical from entering sewers and public waters.^{[1][2][3]}

Quantitative Data

The following table summarizes the key quantitative data for **Bis(triethoxysilyl)methane** and its related product, 1,2-Bis(triethoxysilyl)ethane.

Property	Value	Source
LD50 oral rat	161 mg/kg (related product data)	[2][3]
LD50 dermal rabbit	1971 mg/kg (related product data)	[2][3]
ATE US (oral)	161.000 mg/kg body weight	[2][3]
ATE US (dermal)	1971.000 mg/kg body weight	[2][3]
Boiling Point	114-115 °C @ 3.5 mmHg	[4]
Specific Gravity	0.9741 g/cm ³	[4]
Refractive Index	1.4098	[4]

Experimental Protocols: Handling and Disposal

Personal Protective Equipment (PPE):

When handling **Bis(triethoxysilyl)methane**, the following personal protective equipment is mandatory:

- Hand Protection: Neoprene or nitrile rubber gloves.[2]
- Eye Protection: Chemical goggles. Contact lenses should not be worn.[2][3]
- Skin and Body Protection: Wear suitable protective clothing.[2]
- Respiratory Protection: In case of inadequate ventilation, use an air-purifying respirator with an organic vapor cartridge.[3]

Spill Cleanup Procedure:

- Evacuate: Immediately evacuate unnecessary personnel from the spill area.[1][2][3]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering sewers or public waters.[1][2][3]

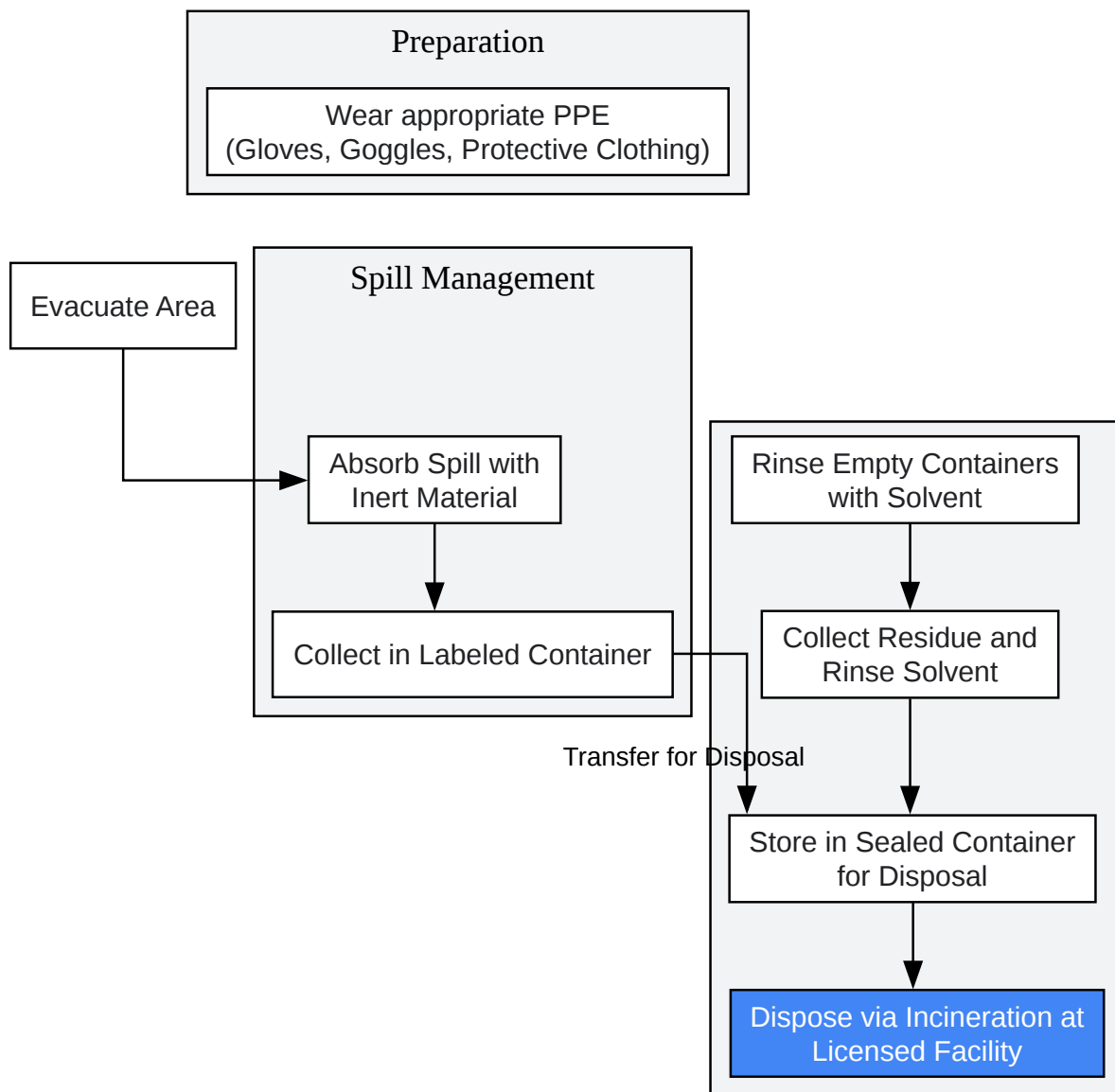
- Absorb: Use an inert absorbent material to collect the spill.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Collect: Sweep or shovel the absorbed material into an appropriate, labeled container for disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Disposal Protocol:

- Container Rinsing: Prior to disposal, all containers that held **Bis(triethoxysilyl)methane** must be rinsed with a suitable solvent.[\[1\]](#)
- Waste Collection: The residues and the wash solvents must be collected and stored in a sealed, properly labeled container for off-site disposal.[\[1\]](#)
- Incineration: The recommended method of disposal for **Bis(triethoxysilyl)methane** and its related waste is incineration at a licensed waste disposal facility.[\[1\]](#)
- Regulatory Compliance: Dispose of the contents and container in accordance with all local, state, and federal regulations. Do not release into publicly owned treatment works (POTW) or surface waters.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the step-by-step procedure for the proper disposal of **Bis(triethoxysilyl)methane**.



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Caption: Workflow for the safe disposal of **Bis(triethoxysilyl)methane**.

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